

Technical Support Center: Overcoming Brij 35 Interference in UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: PEG 23 lauryl ether

Cat. No.: B15546263

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering interference from the non-ionic surfactant Brij 35 in UV-Vis spectrophotometry.

Frequently Asked Questions (FAQs)

Q1: What is Brij 35 and why is it used in my samples?

A1: Brij 35, also known as Polyoxyethylene (23) lauryl ether, is a non-ionic surfactant.^{[1][2]} It is widely used in biochemical and pharmaceutical applications to:

- Solubilize membrane proteins.^[2]
- Enhance the dissolution and solubility of poorly soluble drugs.^[3]
- Act as a stabilizing agent in formulations.^[3]
- Serve as an additive in enzyme assays and chromatography.^[2]

Q2: How does Brij 35 interfere with UV-Vis spectrophotometry?

A2: Brij 35 can interfere with UV-Vis measurements in several ways:

- Direct Absorbance: Brij 35 itself exhibits absorbance in the low UV region (below 250 nm), which can overlap with the absorbance spectrum of the analyte of interest.^{[4][5]}

- **Light Scattering:** Above its Critical Micelle Concentration (CMC), Brij 35 forms micelles that can scatter light, leading to artificially high absorbance readings.[\[6\]](#)
- **Analyte Interaction:** Micelles can encapsulate the analyte, potentially altering its molar absorptivity and causing shifts in the absorption maximum (λ_{max}).[\[7\]](#)

Q3: What is the Critical Micelle Concentration (CMC) of Brij 35 and why is it important?

A3: The CMC is the concentration at which surfactant monomers begin to self-assemble into micelles. For Brij 35, the CMC is approximately 0.05-0.1 mM.[\[1\]](#)[\[2\]](#) This value is crucial because interference from light scattering becomes more significant at concentrations above the CMC.[\[6\]](#) Working below the CMC, when possible, can minimize this interference.

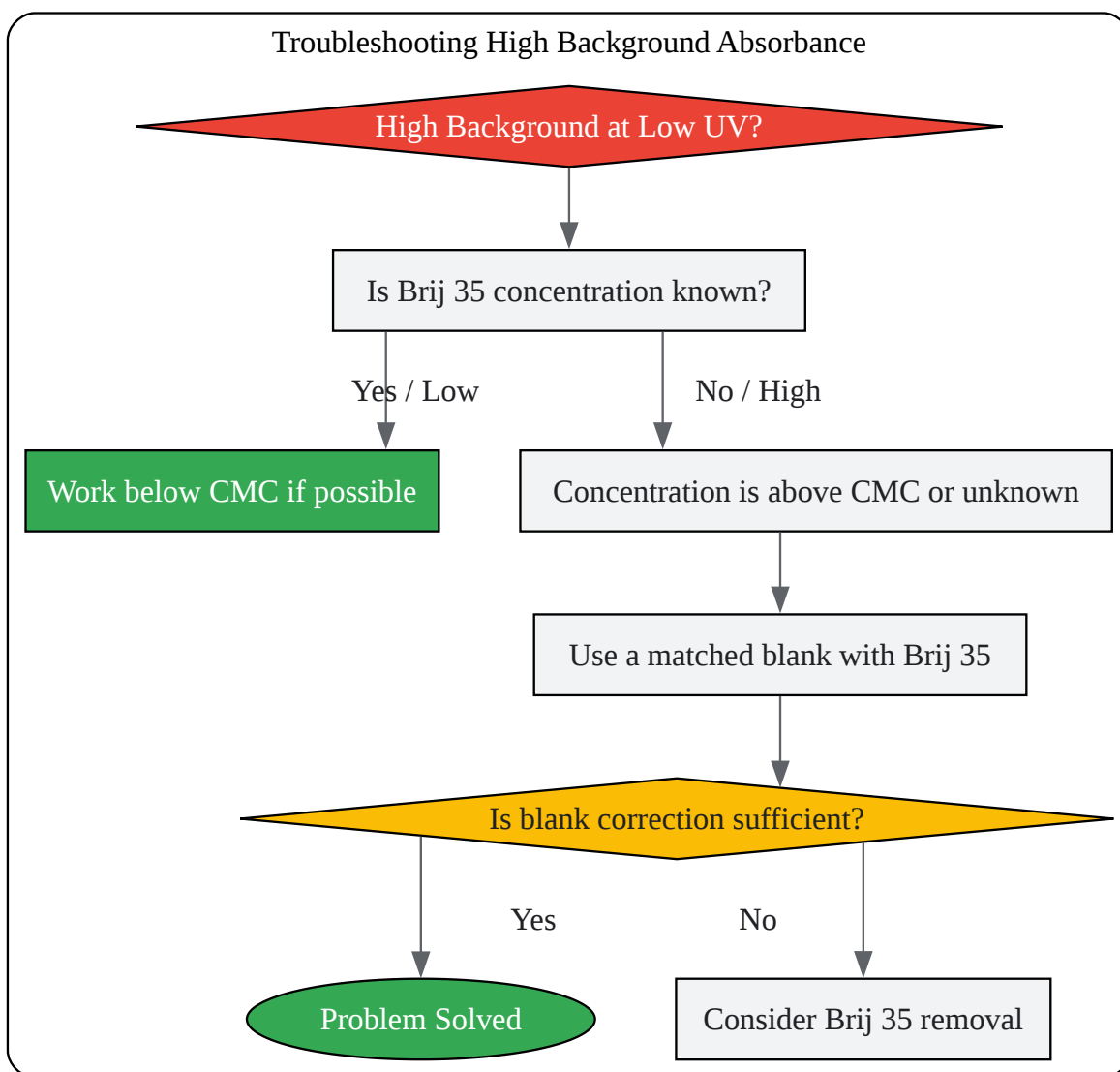
Troubleshooting Guide

This guide addresses common issues encountered when Brij 35 is present in samples for UV-Vis analysis.

Issue 1: High background absorbance in the low UV range.

This is often due to the intrinsic absorbance of Brij 35.

Logical Troubleshooting Workflow



Protocol: Detergent Removal Resin

Start: Sample with Brij 35

1

Equilibrate Resin

2

Load Sample onto Resin

3

Incubate (10-15 min)

4

Centrifuge to Elute

5

End: Brij 35-depleted sample

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